N-(4-methoxybenzyl)cyclohexanamine CAS number

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(4-methoxybenzyl)cyclohexanamine*
CAS No.:	*63674-11-3*
Cat. No.:	*B1296021*

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An In-depth Technical Guide to **N-(4-methoxybenzyl)cyclohexanamine**

Abstract

This technical guide provides a comprehensive overview of **N-(4-methoxybenzyl)cyclohexanamine**, a secondary amine of significant interest in synthetic organic chemistry and medicinal research. The document details the compound's core physicochemical properties, including its primary CAS Number 5442-64-8, and offers an in-depth exploration of its synthesis via reductive amination. Mechanistic insights, a detailed experimental protocol, spectroscopic validation methods, and critical safety information are presented. This guide is intended for researchers, scientists, and drug development professionals, serving as a core resource for the synthesis, characterization, and potential application of this versatile chemical building block.

Introduction to **N-(4-methoxybenzyl)cyclohexanamine**

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N-(4-methoxybenzyl)cyclohexanamine is a chemical compound featuring a cyclohexyl group and a 4-methoxybenzyl group attached to a secondary amine. This structure combines aliphatic and aromatic moieties, making it a valuable intermediate and scaffold in the synthesis of more complex molecules. The presence of the 4-methoxybenzyl (PMB) group is particularly notable, as it is a well-established protecting group for amines in multi-step organic synthesis, which can be cleaved under specific oxidative or acidic conditions. The cyclohexanamine core is a common feature in various biologically active compounds. Understanding the synthesis and properties of this molecule is fundamental for its effective utilization in research and development, particularly in the creation of novel pharmaceutical agents.[1][2]

Core Identification and Physicochemical Properties

Accurate identification is critical for regulatory compliance, safety, and experimental reproducibility. The primary identifier for this compound is its CAS (Chemical Abstracts Service) number.

Property	Value	Source(s)
Chemical Name	N-(4-methoxybenzyl)cyclohexanamine	[3]
Synonyms	Cyclohexyl-(4-methoxy-benzyl)-amine; benzenemethanamine, N-cyclohexyl-4-methoxy-	[3]
CAS Number	5442-64-8; 63674-11-3	[3]
Molecular Formula	$C_{14}H_{21}NO$	[3]
Molecular Weight	219.32 g/mol	[3]
Boiling Point	331.9°C at 760 mmHg	[3]
Density	1.01 g/cm³	[3]
Flash Point	138.3°C	[3]
Refractive Index	1.531	[3]

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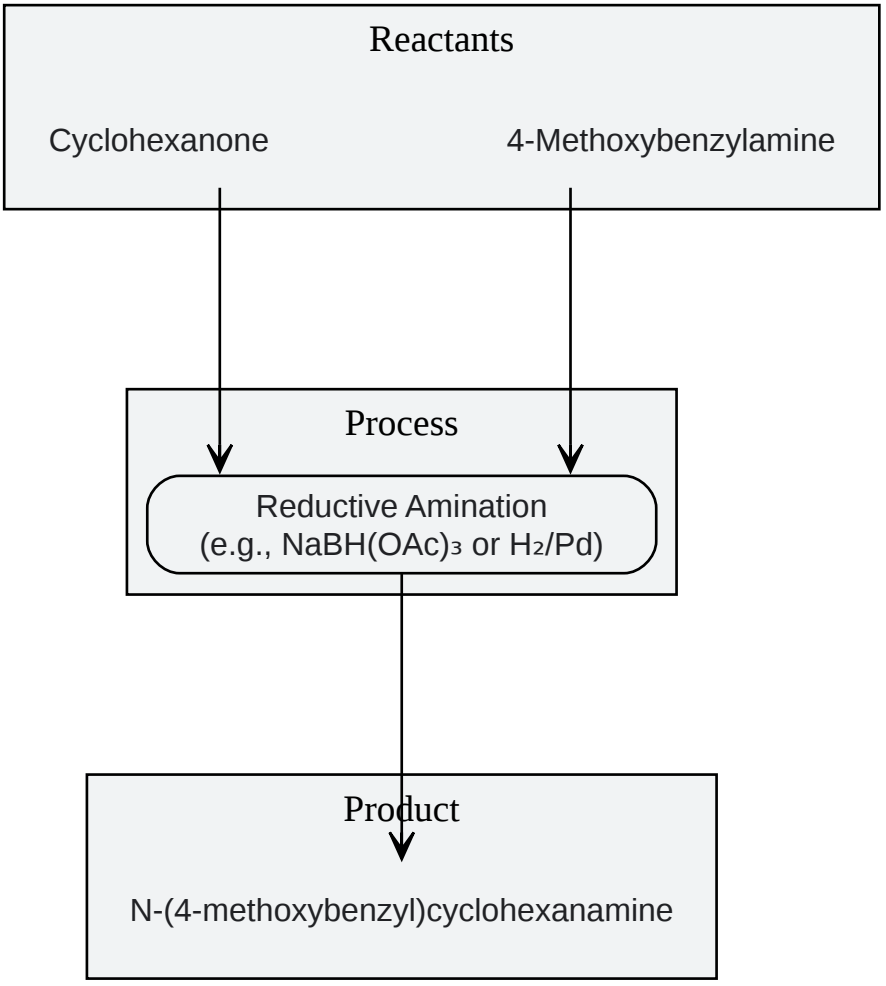
Synthesis and Mechanistic Insights: Reductive Amination

The most common and efficient method for synthesizing **N-(4-methoxybenzyl)cyclohexanamine** is the reductive amination of cyclohexanone with 4-methoxybenzylamine.[4][5] This one-pot reaction is a cornerstone of amine synthesis due to its high atom economy and operational simplicity. It proceeds in two key stages: the formation of an imine intermediate followed by its immediate reduction to the target secondary amine.

Overall Reaction Scheme

The synthesis involves the condensation of cyclohexanone and 4-methoxybenzylamine to form an N-substituted imine, which is then reduced in situ to yield the final product.



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Sources

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- To cite this document: BenchChem. [N-(4-methoxybenzyl)cyclohexanamine CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296021/docs#n-4-methoxybenzyl-cyclohexanamine-cas-number]

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